

L-Cysteine Ethyl Ester Hydrochloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *L-Cysteine ethyl ester HCl*

Cat. No.: *B555052*

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Abstract

L-Cysteine ethyl ester hydrochloride (CEE HCl) is a derivative of the amino acid L-cysteine, utilized in a variety of scientific and industrial applications, including pharmaceutical development, antioxidant formulations, and as a precursor in peptide synthesis.^{[1][2]} Its efficacy and reliability in these roles are intrinsically linked to its physicochemical properties, particularly its solubility and stability. This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **L-Cysteine ethyl ester HCl**, offering a critical resource for its effective handling, formulation, and application. The guide summarizes available quantitative and qualitative data, outlines experimental protocols for its analysis, and presents visual representations of its chemical behavior and recommended analytical workflows.

Physicochemical Properties

L-Cysteine ethyl ester hydrochloride is a white to off-white crystalline powder.^[3] It is the hydrochloride salt of the ethyl ester of L-cysteine, a modification that enhances its solubility and stability for various applications.^[4]

Table 1: General Physicochemical Properties of **L-Cysteine Ethyl Ester HCl**

Property	Value	References
CAS Number	868-59-7	[5]
Molecular Formula	C ₅ H ₁₂ ClNO ₂ S	[6]
Molecular Weight	185.67 g/mol	[5][6]
Appearance	White to off-white crystalline powder	[3]
Melting Point	123-125 °C	[7]
Storage	2°C - 8°C, sealed container, away from moisture	[5]

Solubility Profile

The solubility of **L-Cysteine ethyl ester HCl** is a critical parameter for its use in aqueous and organic media. While it is generally considered soluble in water, its solubility in other solvents varies.

Table 2: Solubility of **L-Cysteine Ethyl Ester HCl** in Various Solvents

Solvent	Solubility	Concentration	Method	References
Water	Soluble, particularly at neutral pH	Data not specified	Qualitative	[3] [8]
Ethanol	Poorly soluble	~10 mg/mL (for L-cysteine HCl MH)	Qualitative/Analogo Data	[8] [9]
DMSO	Soluble	100 mg/mL (538.59 mM)	Quantitative	[6]
Chloroform	Soluble	Data not specified	Qualitative	[1]
Dichloromethane	Soluble	Data not specified	Qualitative	[1]
Ethyl Acetate	Soluble	Data not specified	Qualitative	[1]
Acetone	Soluble	Data not specified	Qualitative	[1]

Note: The solubility value in ethanol is for the related compound L-cysteine HCl monohydrate and should be considered as an approximation.

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The widely accepted shake-flask method is recommended for determining the equilibrium solubility of **L-Cysteine ethyl ester HCl**.[\[7\]](#)

- Preparation of Saturated Solution: Add an excess amount of **L-Cysteine ethyl ester HCl** to a known volume of the desired solvent (e.g., water, ethanol) in a sealed, temperature-controlled container.

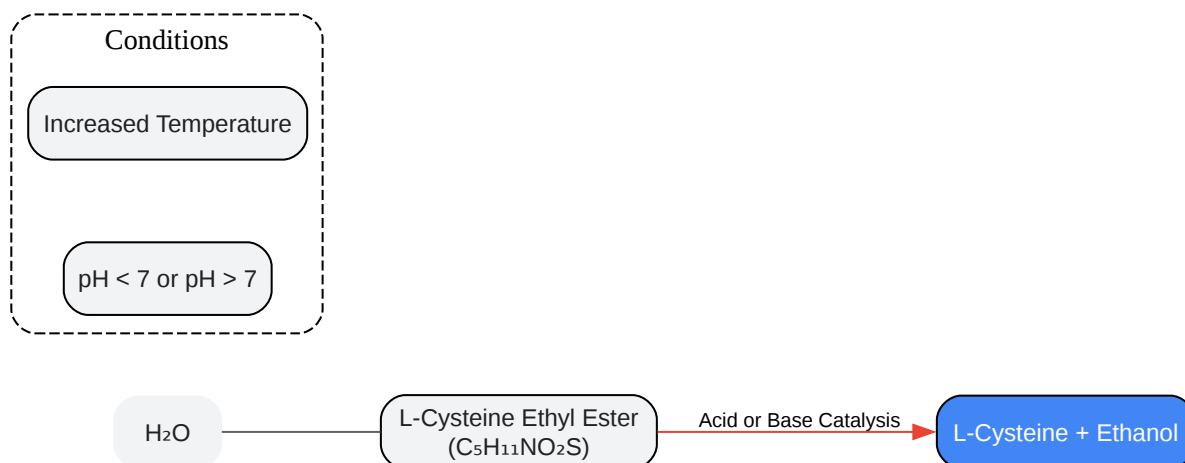
- **Equilibration:** Agitate the container at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid material should be visible.
- **Phase Separation:** Separate the saturated solution from the undissolved solid. This can be achieved by centrifugation followed by careful collection of the supernatant, or by filtration through a suitable membrane filter that does not adsorb the compound.
- **Quantification:** Analyze the concentration of **L-Cysteine ethyl ester HCl** in the clear, saturated solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Replicate Analysis:** The experiment should be performed in triplicate to ensure the reliability of the results.

Stability Profile

L-Cysteine ethyl ester HCl is susceptible to degradation under certain conditions, primarily due to hydrolysis and oxidation. It is known to be hygroscopic and heat-sensitive.[5]

Hydrolytic Stability

The ester linkage in **L-Cysteine ethyl ester HCl** is prone to hydrolysis, a reaction that is catalyzed by both acid and base.[8] This degradation pathway results in the formation of L-cysteine and ethanol. The rate of hydrolysis is expected to be pH-dependent. A study on the self-degradation of **L-Cysteine ethyl ester HCl** in a phosphate-buffered saline (PBS) solution at pH 7.4 demonstrated its instability under these conditions.[10]



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Hydrolysis of **L-Cysteine Ethyl Ester HCl**.

Thermal Stability

L-Cysteine ethyl ester HCl is sensitive to heat. Thermal degradation can lead to the formation of various hazardous decomposition products, including carbon oxides, nitrogen oxides (NO_x), sulfur oxides, and hydrogen chloride.[5]

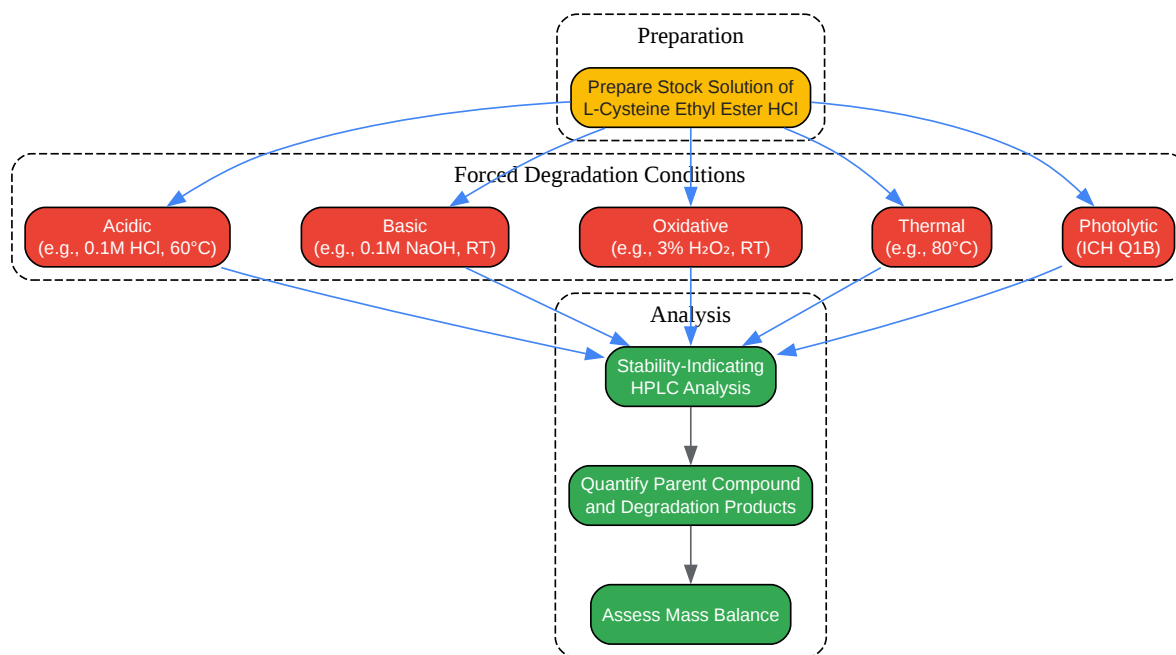
Storage Recommendations

To minimize degradation, **L-Cysteine ethyl ester HCl** should be stored in a well-closed container at refrigerated temperatures (2°C - 8°C), protected from moisture and under an inert atmosphere.[5] For solutions, storage at -80°C is recommended for up to 6 months, while at -20°C, the stability is maintained for up to 1 month.[6]

Experimental Protocol for Stability Indicating Study (Forced Degradation)

A forced degradation study is essential to understand the intrinsic stability of **L-Cysteine ethyl ester HCl** and to develop a stability-indicating analytical method. The following protocol is based on the International Council for Harmonisation (ICH) guidelines.[8][11]

- Preparation of Stock Solution: Prepare a stock solution of **L-Cysteine ethyl ester HCl** of a known concentration (e.g., 1 mg/mL) in a suitable solvent.
- Stress Conditions: Subject aliquots of the stock solution to the following stress conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60°C for a specified period (e.g., 2, 4, 8, 24 hours).
 - Base Hydrolysis: 0.1 M NaOH at room temperature for a specified period (e.g., 30 minutes, 1, 2, 4 hours). Neutralize the solution before analysis.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for a specified period (e.g., 2, 4, 8, 24 hours).
 - Thermal Degradation: Expose the solid compound and a solution to dry heat at a specified temperature (e.g., 80°C) for a defined duration.
 - Photostability: Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: At each time point, withdraw a sample, and if necessary, neutralize it. Analyze the sample using a suitable stability-indicating HPLC method. The method should be capable of separating the intact drug from its degradation products.
- Data Evaluation: Quantify the amount of remaining **L-Cysteine ethyl ester HCl** and the formation of degradation products. The mass balance should be assessed to ensure that all degradation products are accounted for.



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